

Calibration drift in instruments measuring Promethium-145

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Compound of Interest

Compound Name: Promethium-145

Cat. No.: B1200467

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Technical Support Center: Promethium-145 Measurement

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing instruments to measure **Promethium-145** (Pm-145). The focus is on identifying and resolving issues related to calibration drift in Liquid Scintillation Counters (LSCs), the standard instrument for this type of measurement.

Frequently Asked Questions (FAQs)

Q1: What is **Promethium-145** and how is it measured?

A1: **Promethium-145** is a radioisotope with a half-life of 17.7 years that decays via electron capture.^{[1][2][3]} This process does not emit beta particles but results in the emission of low-energy Auger electrons and X-rays. These emissions are efficiently detected by Liquid Scintillation Counting (LSC), where the sample is mixed with a scintillation cocktail that converts the energy from the decay into detectable light photons.^{[4][5]}

Q2: What is calibration drift and why is it a concern?

A2: Calibration drift is the gradual, slow change in an instrument's response over time, leading to inaccurate measurements.^[6] For radiation detection equipment, this means the reported

activity (e.g., in Disintegrations Per Minute, DPM) may not reflect the true activity of the sample. Factors such as aging electronic components, environmental changes (temperature and humidity), and gradual deterioration of instrument optics can all contribute to drift.^{[6][7]} Addressing drift is crucial for ensuring the accuracy, reliability, and reproducibility of experimental results.

Q3: How often should I check my instrument's calibration?

A3: It is best practice to perform a performance check daily or before each use.^[8] This routine check, often called a Self-Normalization and Calibration (SNC) or Instrument Performance Assessment (IPA), uses stable, long-lived standard sources (like Tritium and Carbon-14) to verify that the instrument's efficiency and background radiation levels are within acceptable limits.^{[8][9]}

Q4: What are "quench" and "luminescence" and how do they affect my measurements?

A4:

- **Quench:** This is any process that reduces the efficiency of the energy transfer from the radioactive decay to the photomultiplier tubes (PMTs), resulting in a lower measured count rate.^[10] It can be caused by chemical impurities in the sample that absorb the decay energy (chemical quench) or by coloration that absorbs the emitted light (color quench).^{[10][11]}
- **Luminescence:** This refers to the emission of light from chemical reactions (chemiluminescence) or light-induced excitation (photoluminescence) within the sample vial that are not related to the radioactive decay.^[9] It can cause falsely high counts, particularly in low-energy regions of the spectrum.

Instrument Performance and Calibration Guide

Maintaining consistent instrument performance is critical. Regular checks against known standards help identify and mitigate calibration drift.

Performance Acceptance Criteria

Regularly monitoring key performance parameters against established limits ensures data integrity. If any parameter falls outside these limits, it indicates a potential issue that requires

troubleshooting.

Parameter	Standard Source	Frequency	Acceptance Limit	Action if Exceeded
Counting Efficiency	Unquenched ^3H & ^{14}C	Daily / Before Use	± 2 Standard Deviations from the historical mean; or $< 5\text{-}10\%$ relative deviation from baseline.	Refer to Troubleshooting Guide (Low Counts).
Background Count	Blank Vial	Daily / Before Use	Within the laboratory's established upper control limit (e.g., < 50 CPM).	Refer to Troubleshooting Guide (High Background).
Quench Indicator	Quenched Standards	As needed / New Cocktail	Consistent with manufacturer's specifications for the standard set.	Re-prepare standards; check cocktail integrity.
Chi-Square Test	Any stable source	After major repair or annually	Value should indicate a random (Poisson) distribution of counts.	Contact service engineer; indicates instrument malfunction.

Experimental Protocol: Daily Performance Check

This protocol outlines the steps for a routine check of a Liquid Scintillation Counter to monitor for calibration drift.

Materials:

- Unquenched Tritium (^3H) standard vial (sealed source).
- Unquenched Carbon-14 (^{14}C) standard vial (sealed source).
- Background standard vial (containing scintillation cocktail but no radionuclide).
- Liquid Scintillation Counter.

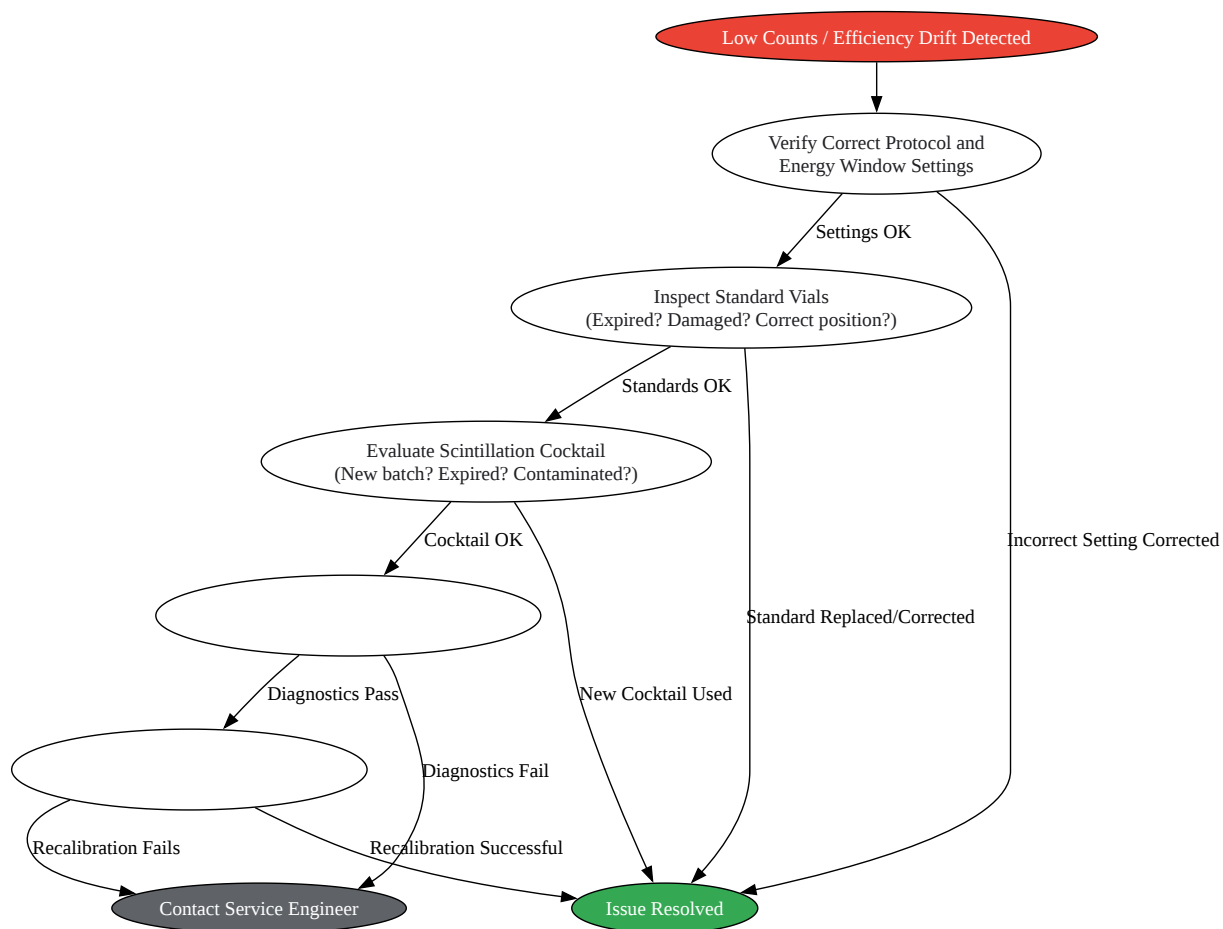
Procedure:

- Instrument Power-Up: Ensure the LSC has been powered on and allowed to stabilize according to the manufacturer's instructions (typically at least 30 minutes).
- Select Protocol: Access the instrument's quality control or daily performance check protocol. This is often pre-programmed by the manufacturer (e.g., SNC protocol).
- Load Vials: Place the background, ^3H , and ^{14}C standard vials into the appropriate positions in the instrument's sample cassette as indicated by the protocol.
- Initiate Count: Start the counting sequence. The instrument will automatically count each standard for a preset time.
- Data Review: Upon completion, the instrument will generate a report containing the Counts Per Minute (CPM), counting efficiency (%), and background levels.
- Assess Performance: Compare the measured efficiency and background values to the established acceptance limits in your laboratory's quality control log.
 - Efficiency Check: For example, the ^{14}C efficiency should typically be greater than 90% and the ^3H efficiency greater than 60%.[\[12\]](#) A significant drop from the historical average indicates a problem.
 - Background Check: The background count should be low and stable. A sudden increase can indicate contamination or electronic noise.
- Record Results: Log the results in the instrument's performance logbook. If all parameters are within the acceptance limits, proceed with sample analysis. If not, refer to the troubleshooting guide below.

Troubleshooting Guides

Issue 1: Low Counts or Drifting Efficiency

A gradual or sudden decrease in the counting efficiency of your standard sources is a primary indicator of calibration drift or other system problems.



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Caption: Simplified signal pathway for Pm-145 detection.

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